

Beryllium Acetylacetone: A Technical Safety and Hazard Guide

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Compound of Interest

Compound Name: *Beryllium acetylacetone*

Cat. No.: *B161873*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and hazard information for **beryllium acetylacetone**, compiled from available Safety Data Sheets (SDS) and toxicological data. The information is intended to inform researchers, scientists, and drug development professionals on the safe handling, storage, and disposal of this compound.

Chemical and Physical Properties

Beryllium acetylacetone is a solid, white, odorless powder.[\[1\]](#)[\[2\]](#) Key physical and chemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	$C_{10}H_{14}BeO_4$	[3]
Molecular Weight	207.22 g/mol	[3]
Appearance	White powder	[1] [2]
Melting Point	108 °C	[3]
Boiling Point	270 °C	
Density	1.116 g/cm ³	[3]
Solubility	Data not available	

Hazard Identification and Classification

Beryllium acetylacetone is classified as a highly hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following hazard classifications:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed[1][4]
Acute Toxicity, Inhalation	Category 1	H330: Fatal if inhaled[1][4]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[1][4]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation[4]
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction[1][4]
Carcinogenicity	Category 1A/1B	H350/H350i: May cause cancer/May cause cancer by inhalation[4][5]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[4]
Specific Target Organ Toxicity (Repeated Exposure)	Category 1	H372: Causes damage to organs through prolonged or repeated exposure[4]

Beryllium and its compounds are classified as known human carcinogens by the International Agency for Research on Cancer (IARC), the National Toxicology Program (NTP), and the American Conference of Governmental Industrial Hygienists (ACGIH).[1]

Toxicology Profile

Detailed quantitative toxicity data for **beryllium acetylacetone**, such as specific LD50 and LC50 values, are not readily available in the public domain. However, data for other beryllium

compounds provide an indication of their high toxicity. Oral LD50 values for various beryllium compounds in rodents range from 18 to 200 mg/kg body weight.[6]

Acute Effects:

- Inhalation: Fatal if inhaled.[1][4] Brief, intense exposure may cause severe chemical pneumonitis with symptoms such as bronchial spasm, cough, and difficulty breathing.[7]
- Oral: Toxic if swallowed.[1][4] May cause gastrointestinal irritation.[8]
- Dermal: Causes skin irritation and may cause an allergic skin reaction (sensitization).[1][4]
- Eye: Causes serious eye irritation.[4]

Chronic Effects: Prolonged or repeated exposure to beryllium compounds can lead to chronic beryllium disease (CBD), a granulomatous lung disease.[8] It is also established that beryllium and its compounds can cause lung cancer.[1]

Exposure Controls and Personal Protection

Due to the high toxicity of **beryllium acetylacetone**, stringent exposure controls are necessary.

Occupational Exposure Limits

Organization	Limit	Value (as Be)
OSHA	Permissible Exposure Limit (PEL) - TWA	0.002 mg/m ³ [1]
OSHA	Ceiling Limit	0.005 mg/m ³ [1]
OSHA	Short-Term Exposure Limit (STEL)	0.025 mg/m ³ (30-minute peak)[1]
NIOSH	Immediately Dangerous to Life or Health (IDLH)	4.0 mg/m ³ [1]
ACGIH	Threshold Limit Value (TLV) - TWA	0.00005 mg/m ³ (inhalable fraction)[1]

Personal Protective Equipment (PPE)

- Respiratory Protection: A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed. For higher exposures, a self-contained breathing apparatus (SCBA) is required.
- Hand Protection: Wear appropriate chemical-resistant gloves.
- Eye Protection: Use chemical safety goggles and a face shield.
- Skin and Body Protection: Wear appropriate protective clothing to prevent skin exposure.

Experimental Protocols

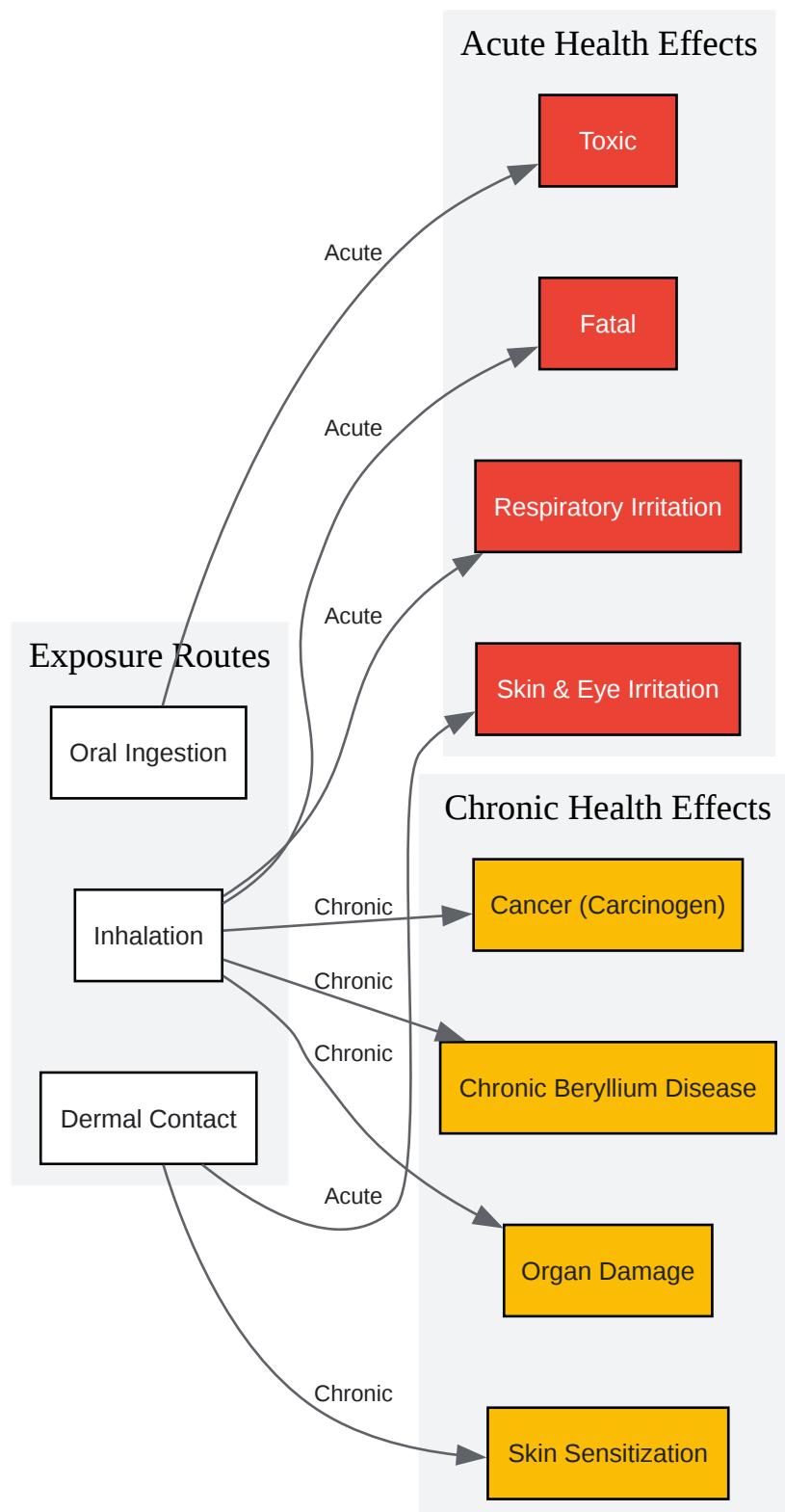
Detailed experimental protocols for the toxicological assessment of **beryllium acetylacetone** are not publicly available. However, a general methodology for acute oral toxicity testing, based on OECD guidelines for beryllium metal, can be referenced.

General Protocol for Acute Oral Toxicity Study (Adapted from Beryllium Metal Studies)

- Test Species: Rat (Sprague-Dawley strain is commonly used).
- Administration: A single dose of the test substance is administered by oral gavage.
- Dosage: A limit test at 2000 mg/kg body weight is often performed initially for substances with low expected toxicity. However, due to the high toxicity of beryllium compounds, a tiered dosing approach with much lower starting doses would be necessary.
- Observations: Animals are observed for mortality, clinical signs of toxicity, and changes in body weight at regular intervals for at least 14 days.
- Pathology: At the end of the observation period, a gross necropsy is performed on all animals.
- Data Analysis: The LD50 value is calculated using appropriate statistical methods.

Hazard Visualization

The following diagram illustrates the primary health hazards associated with **beryllium acetylacetoneate** exposure.

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